

CAS number 53065-28-4 properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Fenbendazoleamine*

CAS No.: *53065-28-4*

Cat. No.: *B1220244*

[Get Quote](#)

An In-depth Technical Guide to 5-Phenylthio-2-aminobenzimidazole (CAS 53065-28-4)

Abstract

This technical guide provides a comprehensive overview of the chemical compound identified by CAS number 53065-28-4. It is imperative to clarify from the outset that this CAS number corresponds to 5-Phenylthio-2-aminobenzimidazole, also known as Fenbendazole-amine, and not any other similarly named chemical structure. This document is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into the compound's properties, synthesis, applications, and handling. We will delve into its role as a significant derivative of the anthelmintic drug Fenbendazole, its utility as a chemical intermediate, and the technical protocols essential for its scientific application.

Chemical Identity and Physicochemical Properties

5-Phenylthio-2-aminobenzimidazole is a benzimidazole derivative characterized by a phenylthio group attached to the benzene ring. This structural feature is pivotal, influencing its chemical reactivity and biological activity. The compound is most commonly encountered in research as a known impurity and metabolite of Fenbendazole, a widely used veterinary

anthelmintic.[1][2] Its appearance is typically a light brown to orange solid, and it requires refrigerated storage to ensure long-term stability.[1][3]

Table 1.1: Chemical Identifiers and Properties of CAS 53065-28-4

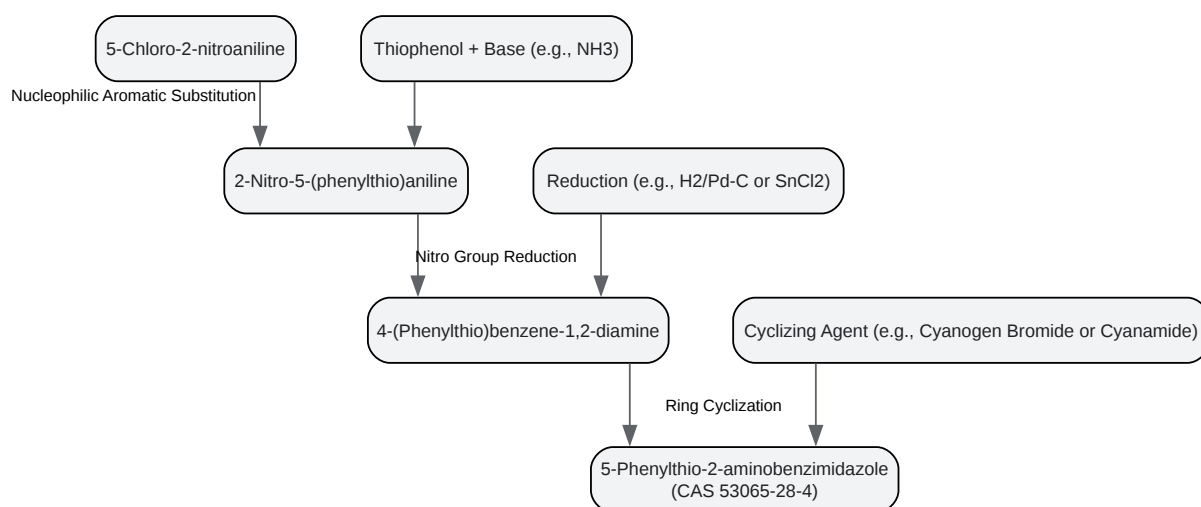
Property	Value	Source(s)
CAS Number	53065-28-4	[1][2][3][4]
IUPAC Name	6-(Phenylthio)-1H-benzo[d]imidazol-2-amine	[2][3]
Synonyms	5-Phenylthio-2-aminobenzimidazole, Fenbendazole-amine, 2-Amino-5-(phenylthio)benzimidazole	[1][2]
Molecular Formula	C ₁₃ H ₁₁ N ₃ S	[1][2]
Molecular Weight	241.31 g/mol	[1][3]
Appearance	Light Brown to Orange Solid	[1]
InChI	InChI=1S/C13H11N3S/c14-13-15-11-7-6-10(8-12(11)16-13)17-9-4-2-1-3-5-9/h1-8H,(H3,14,15,16)	[1]
InChIKey	OJDMYVLGXHUDMW-UHFFFAOYSA-N	[1]
SMILES	<chem>Nc1nc2cc(Sc3ccccc3)ccc2[nH]1</chem>	[1][2]
Storage	Refrigerator (2-8°C) or long-term at -20°C	[2][3][5]
Purity (Typical)	≥99% (by HPLC)	[2]

Synthesis and Characterization

The synthesis of 2-aminobenzimidazole derivatives is a well-established area of organic chemistry.[6][7] For 5-Phenylthio-2-aminobenzimidazole, a common synthetic strategy involves the cyclization of a substituted o-phenylenediamine precursor. A plausible and efficient route begins with the reaction of 5-chloro-2-nitroaniline with thiophenol, followed by reduction of the nitro group and subsequent cyclization to form the benzimidazole ring.

A patent for a related process describes the synthesis of the precursor, 2-nitro-5-(phenylthio)aniline, by reacting 5-chloro-2-nitroaniline with thiophenol in the presence of ammonia.[8] The subsequent steps would involve standard reduction and cyclization methodologies common in benzimidazole synthesis.[6]

Diagram 2.1: Proposed Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Proposed synthetic pathway for 5-Phenylthio-2-aminobenzimidazole.

Protocol 2.1: Experimental Synthesis

Disclaimer: This protocol is a representative example based on established chemical principles. All laboratory work should be conducted in a fume hood with appropriate personal protective

equipment (PPE).

- Step 1: Synthesis of 2-Nitro-5-(phenylthio)aniline.
 - In a sealed reaction vessel, charge 5-chloro-2-nitroaniline and a suitable solvent (e.g., an alcohol).
 - Heat the mixture to the desired reaction temperature (e.g., 100-150°C).
 - Add a base such as ammonia, followed by the slow addition of thiophenol.[\[8\]](#)
 - Maintain the reaction at temperature and pressure until completion, monitored by Thin Layer Chromatography (TLC).
 - Upon completion, cool the mixture, precipitate the product with water, filter, and wash to obtain the crude product.
- Step 2: Reduction to 4-(Phenylthio)benzene-1,2-diamine.
 - Dissolve the 2-nitro-5-(phenylthio)aniline from Step 1 in a solvent like ethanol or ethyl acetate.
 - Add a reducing agent. A common choice is stannous chloride (SnCl_2) in the presence of concentrated HCl, or catalytic hydrogenation with H_2 gas over a Palladium-on-carbon (Pd/C) catalyst.
 - Stir the reaction at room temperature or with gentle heating until the reduction is complete (monitored by TLC).
 - Neutralize the reaction mixture and extract the diamine product with an organic solvent.
- Step 3: Cyclization to 5-Phenylthio-2-aminobenzimidazole.
 - Dissolve the 4-(Phenylthio)benzene-1,2-diamine from Step 2 in a solvent such as ethanol.
 - Add a cyclizing agent like cyanogen bromide (CNBr) or cyanamide.[\[6\]](#)
 - Reflux the mixture for several hours until the benzimidazole formation is complete.

- Cool the reaction, and collect the precipitated product by filtration.
- Purify the final compound by recrystallization from a suitable solvent (e.g., ethanol/water mixture) to yield pure 5-Phenylthio-2-aminobenzimidazole.

Characterization

The synthesized compound must be rigorously characterized to confirm its identity and purity.

- ¹H and ¹³C NMR Spectroscopy: Provides detailed information on the molecular structure. The ¹H NMR spectrum is expected to show characteristic signals for the aromatic protons on both the benzimidazole and phenylthio rings, as well as exchangeable protons for the amine and imidazole N-H groups.[\[9\]](#)[\[10\]](#)
- Infrared (IR) Spectroscopy: Used to identify functional groups. Expected peaks include N-H stretching for the primary amine and imidazole, C=N stretching within the imidazole ring, and aromatic C-H and C=C stretching.[\[11\]](#)[\[12\]](#)
- Mass Spectrometry (MS): Confirms the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can be used to verify the elemental composition.[\[13\]](#)
- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the final product. A purity of over 99% is often achievable.[\[2\]](#)

Applications in Research and Drug Development

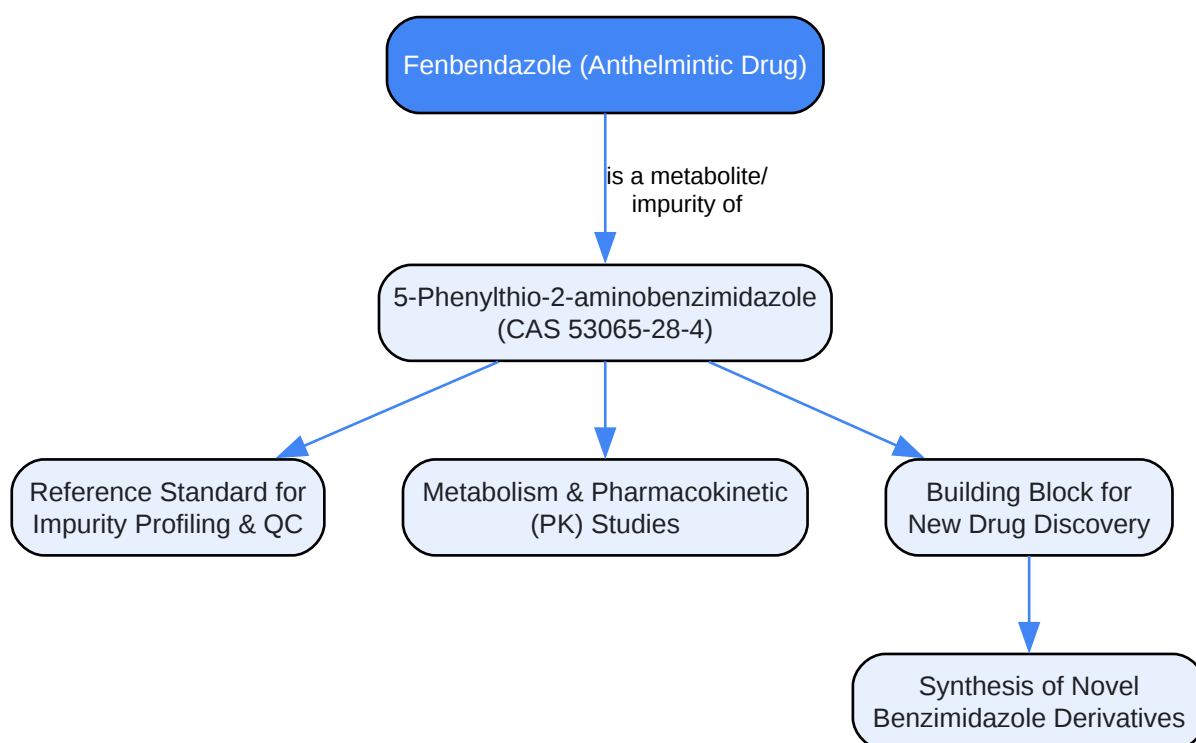
The primary application of 5-Phenylthio-2-aminobenzimidazole is as a reference standard and research chemical in the field of pharmaceutical analysis and development.[\[2\]](#)

- Fenbendazole-Related Research: As a known metabolite and impurity of Fenbendazole, this compound is critical for the development and validation of analytical methods designed to detect Fenbendazole and its degradation products in veterinary formulations and biological samples.[\[1\]](#)[\[2\]](#) Its availability allows for accurate quantification and impurity profiling, which is a regulatory requirement in drug manufacturing.
- Medicinal Chemistry Scaffold: The 2-aminobenzimidazole core is a privileged scaffold in medicinal chemistry, forming the basis for a wide range of biologically active compounds.[\[7\]](#)

[14] This class of molecules is known to exhibit antimicrobial, antitumor, antiviral, and antihistaminic properties.[14][15][16] Therefore, 5-Phenylthio-2-aminobenzimidazole serves as a valuable building block for synthesizing novel derivatives. Researchers can modify the amino group or the benzimidazole ring to explore structure-activity relationships (SAR) and develop new therapeutic agents.[16][17]

- Materials Science: Benzimidazole derivatives are also utilized in the development of advanced materials, such as polymers and dyes, due to their stability and reactivity.[18]

Diagram 3.1: Application Context



[Click to download full resolution via product page](#)

Caption: Role of 5-Phenylthio-2-aminobenzimidazole in pharmaceutical R&D.

Biological Context and Mechanism of Action

The biological activity of 5-Phenylthio-2-aminobenzimidazole is best understood in the context of its parent compound, Fenbendazole. Benzimidazole anthelmintics primarily function by binding to β -tubulin in parasitic worms. This binding action disrupts microtubule polymerization,

which is essential for cell structure, division, and intracellular transport. The inhibition of microtubule formation ultimately leads to the death of the parasite.

While the specific biological activity of 5-Phenylthio-2-aminobenzimidazole itself is not extensively documented, it is plausible that it retains some affinity for β -tubulin, albeit likely different from Fenbendazole. Furthermore, the broader 2-aminobenzimidazole class is under investigation for various therapeutic targets. Recent studies suggest that some derivatives may act as protein kinase inhibitors, which could explain their observed anti-cancer and anti-parasitic activities.^[16]

Analytical Methodologies

Accurate quantification and purity assessment are crucial for the use of this compound in research. High-Performance Liquid Chromatography (HPLC) is the most common analytical technique employed.

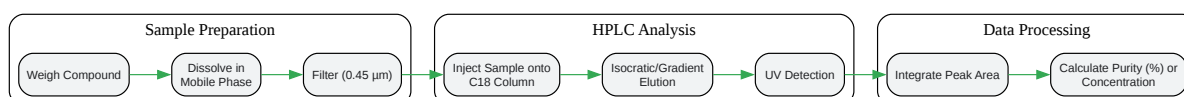
Protocol 5.1: HPLC Method for Purity Analysis

This protocol provides a general framework for the analysis of 5-Phenylthio-2-aminobenzimidazole. Method optimization may be required.

- Instrumentation and Columns:
 - HPLC system with a UV detector.
 - Reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 μ m particle size).
- Mobile Phase Preparation:
 - Prepare a mobile phase consisting of a mixture of an aqueous buffer (e.g., 0.025 M potassium phosphate, pH adjusted) and an organic solvent like methanol or acetonitrile.
^[19] A common starting point is a 70:30 (v/v) mixture of organic solvent to buffer.
- Sample Preparation:
 - Accurately weigh and dissolve a sample of the compound in the mobile phase or a suitable solvent (e.g., methanol) to a known concentration (e.g., 1 mg/mL).

- Filter the sample solution through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10-20 µL.
 - Column Temperature: Ambient or controlled at 25-30°C.
 - Detection Wavelength: Scan for optimal absorbance; a wavelength around 290 nm is often suitable for benzimidazoles.[19]
- Data Analysis:
 - Run the sample and calculate the area percentage of the main peak to determine the purity of the compound. For quantitative analysis, a calibration curve should be prepared using certified reference standards.

Diagram 5.1: Analytical Workflow



[Click to download full resolution via product page](#)

Caption: Standard workflow for HPLC analysis of 5-Phenylthio-2-aminobenzimidazole.

Safety, Handling, and Storage

While a specific, comprehensive safety data sheet (SDS) for 5-Phenylthio-2-aminobenzimidazole is not widely available, data from closely related benzimidazole compounds provide essential safety guidance.[20][21] It should be handled as a potentially hazardous chemical.

Table 6.1: Summary of Hazard and Precautionary Information

Category	Guideline	Source(s)
Potential Health Effects	May cause skin, eye, and respiratory tract irritation. Harmful if swallowed.	[20] [21]
Personal Protective Equipment (PPE)	Wear protective gloves (nitrile rubber), safety glasses with side-shields, and a lab coat. Use only in a chemical fume hood or well-ventilated area.	[20] [21]
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.	[20] [21]
Storage	Keep container tightly closed. Store in a cool, dry, well-ventilated place away from strong oxidizing agents, strong acids, and acid chlorides. Recommended storage is refrigerated (2-8°C).	[2] [3] [20]
First Aid (General)	Eyes: Rinse cautiously with water for several minutes. Skin: Wash off immediately with soap and plenty of water. Inhalation: Move to fresh air. Ingestion: Seek immediate medical attention.	[20] [21]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.	[21]

Conclusion

5-Phenylthio-2-aminobenzimidazole (CAS 53065-28-4) is a compound of significant interest to the pharmaceutical and chemical research communities. Its primary role as a metabolite and impurity of Fenbendazole makes it an indispensable tool for analytical chemistry and quality control in the veterinary drug sector. Furthermore, its 2-aminobenzimidazole core structure presents it as a versatile scaffold for the synthesis of novel molecules with potential therapeutic applications. A thorough understanding of its synthesis, characterization, and safe handling, as outlined in this guide, is essential for its effective use in a scientific setting.

References

- Pharmaffiliates. (n.d.). 6-(Phenylthio)-1H-benzo[d]imidazol-2-amine. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2020). Supporting Information. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Determination of fenbendazole and oxfendazole in liver and muscle using liquid chromatography-mass spectrometry. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Supporting information Cyclization of o-Phenylenediamines by CO₂ in the presence of H₂ to the Synthesis of Benzimidazoles. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN102002002A - Preparation method of 5-aminobenzimidazole.
- Symbiosis Online Publishing. (2015). Novel Synthesis and Characterization of 2-Aminobenzimidazole Derivative. Retrieved from [\[Link\]](#)
- CORE. (n.d.). SYNTHESIS, REACTIONS, AND PHARMACOLOGICAL APPLICATIONS OF 2-AMINO BENZIMIDAZOLES: AN UPDATE. Retrieved from [\[Link\]](#)
- SciSpace. (2015). Novel Synthesis and Characterization of 2-Aminobenzimidazole Derivative. Retrieved from [\[Link\]](#)
- NIH National Library of Medicine. (n.d.). Biological Activity of Newly Synthesized Benzimidazole and Benzothizole 2,5-Disubstituted Furane Derivatives. Retrieved from [\[Link\]](#)
- World Health Organization. (n.d.). Development and Validation of HPLC Method for Simultaneous Determination of Three Constituent in 4-FDC Tablet by Pre-Column

Derivatization. Retrieved from [[Link](#)]

- NIH National Library of Medicine. (2022). Novel 5-(Arylideneamino)-1H-Benzo[d]imidazole-2-thiols as Potent Anti-Diabetic Agents: Synthesis, In Vitro α -Glucosidase Inhibition, and Molecular Docking Studies. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). FT-IR spectrum of 2-ethyl-1H-benzo[d]imidazole recorded at room temperature. Retrieved from [[Link](#)]
- NIST WebBook. (n.d.). 5-Amino-2-benzimidazolethiol. Retrieved from [[Link](#)]
- Google Patents. (n.d.). US3915986A - Methyl 5-propylthio-2-benzimidazolecarbamate.
- ResearchGate. (2025). SYNTHESIS, REACTIONS, AND PHARMACOLOGICAL APPLICATIONS OF 2-AMINO BENZIMIDAZOLES: AN UPDATE. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). List of benzimidazole opioids. Retrieved from [[Link](#)]
- NIH National Library of Medicine. (2021). 2-aminobenzimidazoles for leishmaniasis: From initial hit discovery to in vivo profiling. Retrieved from [[Link](#)]
- SIELC Technologies. (n.d.). Separation of 2-((2-(Ethylthio)ethyl)thio)-1H-benzimidazole-5-sulphonic acid on Newcrom R1 HPLC column. Retrieved from [[Link](#)]
- NIH National Library of Medicine. (2021). Pyrimido[1,2-a]benzimidazoles: synthesis and perspective of their pharmacological use. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Mechanism of action of nitroimidazoles. Retrieved from [[Link](#)]
- NIH National Library of Medicine. (n.d.). Mechanism of Action of 5-Nitrothiophenes against Mycobacterium tuberculosis. Retrieved from [[Link](#)]
- PubMed Central. (2025). Simultaneous determination of five nitroimidazole antimicrobials in pharmaceuticals using HPLC-ESM and QAMS methods. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Experimental (a) and theoretical (b) IR spectra of 2-aminobenzimidazole. Retrieved from [[Link](#)]

- MDPI. (n.d.). Reflection Absorption Infrared Spectroscopy Characterization of SAM Formation from 8-Mercapto-N-(phenethyl)octanamide Thiols with Phe Ring and Amide Groups. Retrieved from [[Link](#)]
- Google Patents. (n.d.). US6552230B1 - Method for preparing 2-nitro-5-(phenylthio)-anilines.
- ResearchGate. (2025). A Sensitive HPLC Method of determination of 2Methyl 5-Nitroimidazole & Reaction mass of intermediates of Ornidazole in Ornidazole bulk manufacturing. Retrieved from [[Link](#)]
- PubMed. (2017). Complexes of (η 5-Cp)Ir(iii) With 1-benzyl-3-phenylthio/selenomethyl-1,3-dihydrobenzoimidazole-2-thione/selenone: Catalyst for Oxidation and 1,2-substituted Benzimidazole Synthesis*. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Phenylthio-2-aminobenzimidazole | CymitQuimica [cymitquimica.com]
- 2. clearsynth.com [clearsynth.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 5-Phenylthio-2-aminobenzimidazole | LGC Standards [lgcstandards.com]
- 5. 5-Phenylthio-2-aminobenzimidazole | LGC Standards [accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com]
- 6. files01.core.ac.uk [files01.core.ac.uk]
- 7. scispace.com [scispace.com]
- 8. US6552230B1 - Method for preparing 2-nitro-5-(phenylthio)-anilines - Google Patents [patents.google.com]
- 9. rsc.org [rsc.org]
- 10. rsc.org [rsc.org]

- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Complexes of \(\$\eta^5\$ -Cp*\)Ir\(iii\) with 1-benzyl-3-phenylthio/selenomethyl-1,3-dihydrobenzimidazole-2-thione/selenone: catalyst for oxidation and 1,2-substituted benzimidazole synthesis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Biological Activity of Newly Synthesized Benzimidazole and Benzothizole 2,5-Disubstituted Furane Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. 2-aminobenzimidazoles for leishmaniasis: From initial hit discovery to in vivo profiling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [18. chemimpex.com \[chemimpex.com\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- [20. geneseo.edu \[geneseo.edu\]](#)
- [21. biosynth.com \[biosynth.com\]](#)
- To cite this document: BenchChem. [CAS number 53065-28-4 properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1220244/docs#cas-number-53065-28-4-properties\]](https://www.benchchem.com/product/b1220244/docs#cas-number-53065-28-4-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)